

A Comparative Performance Analysis of Reactive Black 39 and Reactive Black 5

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Compound of Interest

Compound Name: Reactive Black 39

Cat. No.: B12081799

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In the competitive landscape of textile dyes, performance and reliability are paramount for researchers, scientists, and drug development professionals. This guide provides an objective comparison of **Reactive Black 39** against the industry-standard Reactive Black 5, focusing on key performance metrics supported by experimental data. This analysis aims to equip professionals with the necessary information to make informed decisions for their specific applications.

Executive Summary

Reactive dyes are a cornerstone in the dyeing of cellulosic fibers due to their ability to form strong, covalent bonds with the substrate, resulting in excellent wash fastness. Reactive Black 5, a bifunctional dye, is a widely recognized industry benchmark known for its high fixation and overall robust performance. **Reactive Black 39**, another prominent black dye, is also utilized in various printing and dyeing applications. This guide delves into a comparative analysis of their performance based on available data.

Data Presentation: A Side-by-Side Comparison

The following tables summarize the key performance indicators for **Reactive Black 39** and Reactive Black 5. It is important to note that the data has been compiled from various sources, and as such, testing conditions may not be identical.

Table 1: General Properties and Structure

Property	Reactive Black 39	Reactive Black 5
C.I. Name	Reactive Black 39	Reactive Black 5
CAS Number	68259-02-9[1][2]	17095-24-8
Molecular Formula	C25H14ClN10Na5O16S5[3]	C26H21N5Na4O19S6
Reactive System	Information not available	Bifunctional (Vinyl Sulfone)

Table 2: Comparative Fastness Properties

Fastness Test	Reactive Black 39	Reactive Black 5
Light Fastness	6-7 (ISO 105 B02)[3]	Good[4]
Wash Fastness (Color Change)	5 (ISO 105 E01, Severe)[5]	5 (with fixative)[6][7]
Wash Fastness (Staining)	4-5 (on Cotton)[5]	-
Perspiration Fastness (Alkaline)	4-5 (Effect), 5 (Stain)[5]	Good[4]
Perspiration Fastness (Acid)	4 (Effect), 5 (Stain)[5]	Good[4]
Water Fastness (Severe)	5 (Effect), 4-5 (Stain)[5]	-
Rubbing Fastness (Dry)	4-5[5]	5 (with fixative)[6][7]
Rubbing Fastness (Wet)	3-4[5]	3-4 (with fixative)[6][7]

Table 3: Performance in Dyeing Processes

Performance Metric	Reactive Black 39	Reactive Black 5
Fixation Rate (%)	Data not available	Generally 70-85% for bifunctional dyes[8]
Exhaustion Rate (%)	Data not available	Generally higher for bifunctional dyes[5]
Color Yield (K/S)	Data not available	Data not available in comparative studies
Solubility	>300 g/L[5]	Data not available

Discussion of Performance

Reactive Black 5's bifunctional nature generally leads to a higher fixation rate, typically in the range of 70-85%, as compared to monofunctional reactive dyes which are generally in the 50-70% range.[8] This increased efficiency in forming covalent bonds with the fiber results in less hydrolyzed dye that needs to be washed off, which is both economically and environmentally beneficial.

The fastness properties of both dyes are generally good to excellent. For **Reactive Black 39**, the light fastness rating of 6-7 is very high, indicating excellent stability to light exposure.[3] Its wash, perspiration, and water fastness ratings are also very good.[5] Similarly, studies on Reactive Black 5 show excellent wash and rubbing fastness, particularly when a dye fixative is used.[6][7]

Experimental Protocols

The following are detailed methodologies for key experiments cited in the evaluation of reactive dyes.

Determination of Dye Fixation and Exhaustion Rates

Objective: To quantify the percentage of dye that chemically bonds with the fiber (fixation) and the percentage of dye removed from the dyebath by the fiber (exhaustion).

Methodology:

- **Dyeing:** A known weight of textile substrate (e.g., cotton fabric) is dyed in a solution containing a precise concentration of the reactive dye under controlled conditions of temperature, time, pH, and liquor ratio.
- **Exhaustion Measurement:** After the dyeing cycle, the concentration of the dye remaining in the dyebath is measured spectrophotometrically. The exhaustion rate (E) is calculated using the following formula: $E (\%) = [(C_0 - C_1) / C_0] \times 100$ where C_0 is the initial concentration of the dye and C_1 is the final concentration of the dye in the dyebath.
- **Washing:** The dyed fabric is subjected to a rigorous washing process to remove any unfixed, hydrolyzed dye. This typically involves rinsing with cold water, followed by soaping at a high temperature (e.g., 95°C) with a standard detergent, and then further rinsing until the rinse water is clear.
- **Fixation Measurement:** The amount of fixed dye on the washed fabric is determined. This can be done by stripping the dye from the fabric using a suitable solvent and measuring its concentration spectrophotometrically, or by dissolving the dyed fabric in a solvent (e.g., sulfuric acid) and measuring the absorbance of the solution. The fixation rate (F) is calculated as: $F (\%) = (\text{Amount of dye fixed on fiber} / \text{Amount of dye taken for dyeing}) \times 100$

Color Fastness Testing

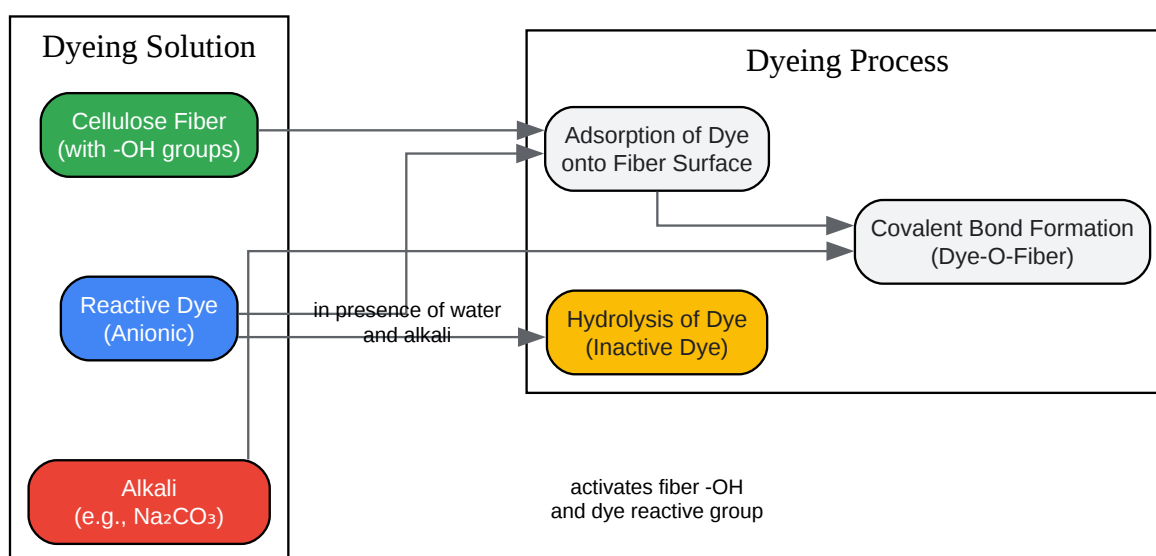
Standardized methods from the International Organization for Standardization (ISO) and the American Association of Textile Chemists and Colorists (AATCC) are used to ensure the comparability of fastness properties.

- **Wash Fastness (ISO 105-C06):** A dyed specimen is stitched between two undyed fabrics and agitated in a soap solution under specified conditions of time and temperature. The change in color of the dyed specimen and the staining of the undyed fabrics are assessed using a grey scale.
- **Rubbing Fastness (ISO 105-X12):** A dry and a wet undyed cotton cloth are rubbed against the dyed specimen using a crockmeter for a specified number of cycles. The staining of the rubbing cloths is then evaluated using a grey scale.
- **Light Fastness (ISO 105-B02):** A dyed specimen is exposed to a controlled artificial light source that mimics natural sunlight for a specified period. The fading of the specimen is

assessed by comparing it with a set of blue wool standards that have known lightfastness.

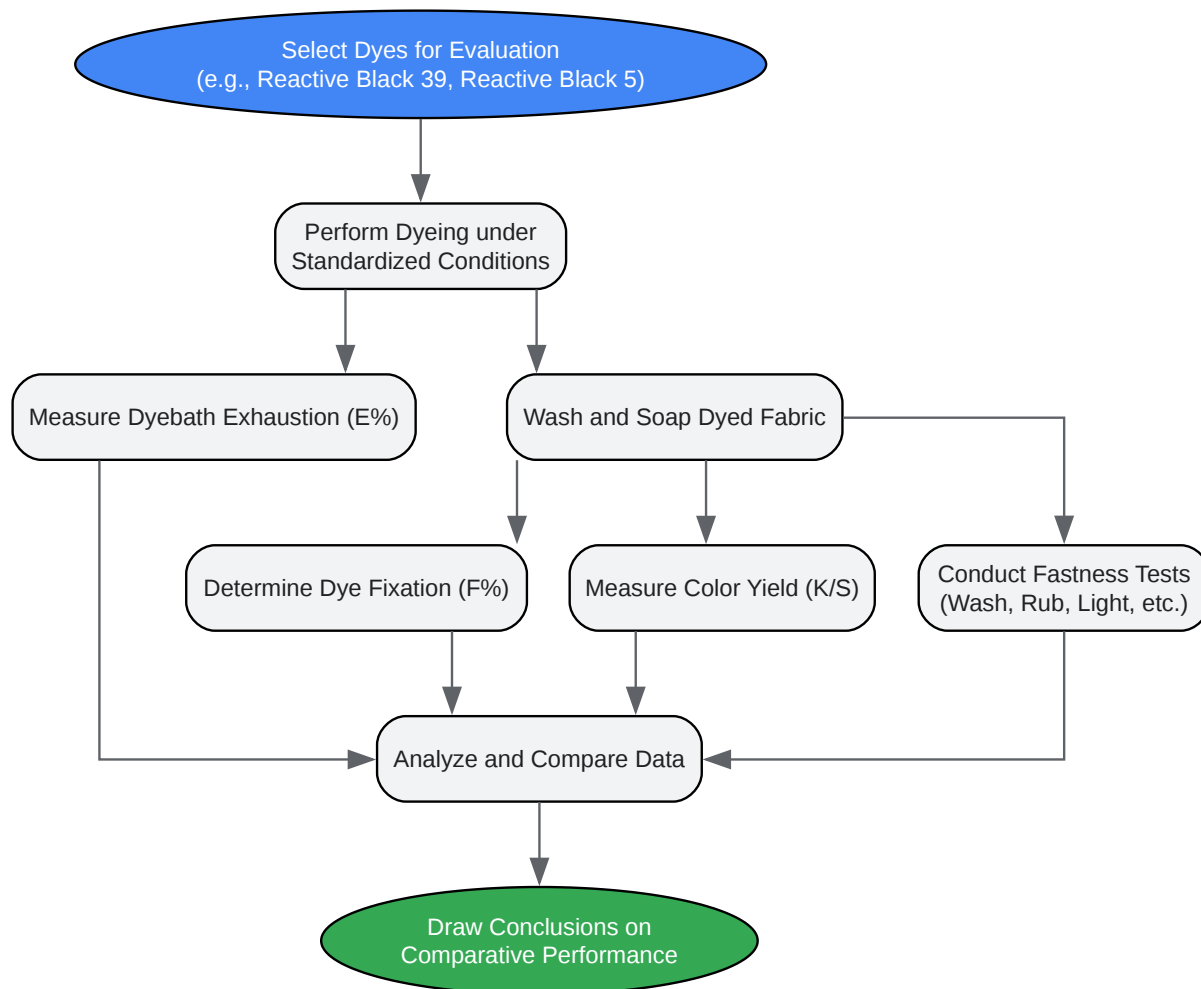
Visualizing the Dye-Fiber Interaction and Evaluation Workflow

To better understand the mechanisms and processes involved, the following diagrams are provided.



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Diagram 1: Covalent bonding of reactive dye to cellulose fiber.



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Diagram 2: Standard workflow for evaluating reactive dye performance.

Conclusion

Both **Reactive Black 39** and Reactive Black 5 demonstrate strong performance characteristics, particularly in terms of fastness properties. Reactive Black 5, as a bifunctional dye, is expected to offer higher fixation and exhaustion rates, leading to more efficient and environmentally conscious dyeing processes. The available data indicates that **Reactive Black 39** also provides excellent fastness, making it a viable option for various applications.

For a definitive selection, it is recommended that researchers and professionals conduct their own comparative experiments under their specific processing conditions. This will provide the most accurate and relevant data for their intended application, ensuring optimal results in terms of color, fastness, and process efficiency.

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